Introduction: The Indanone Core and the Analytical Challenge

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Compound of Interest

Compound Name:	*7-Amino-6-hydroxy-1-indanone*
CAS No.:	*90563-78-3*
Cat. No.:	*B184700*

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The 1-indanone scaffold is a privileged structure in medicinal chemistry, forming the core of various biologically active compounds.[1][2] The specific analogue, **7-amino-6-hydroxy-1-indanone** (CAS 90563-78-3), presents a unique analytical challenge due to its multifunctional nature.[3] It combines a bicyclic aromatic system, a ketone, a phenol, and an aromatic amine. The precise placement of these functional groups on the indanone framework is critical to its chemical identity and potential biological function. This guide outlines a systematic workflow to confirm this substitution pattern unequivocally.

Part 1: Foundational Analysis - Molecular Formula Determination

Expertise & Experience: Before any detailed structural work can commence, it is imperative to establish the elemental composition. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose, providing a highly accurate mass measurement that allows for the calculation of a unique molecular formula. This step prevents misinterpretation of lower-resolution data and grounds all subsequent analysis in a confirmed atomic framework.

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Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve approximately 1 mg of the purified compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile/water with 0.1% formic acid).
- Instrumentation: Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer equipped with an electrospray ionization (ESI) source.
- Analysis Mode: Operate in positive ion mode (ESI+) to facilitate protonation of the basic amino group, forming the $[M+H]^+$ ion.
- Data Acquisition: Acquire data over a mass range of m/z 50-500. Ensure the instrument is calibrated to achieve mass accuracy below 5 ppm.
- Data Processing: Identify the monoisotopic peak for the $[M+H]^+$ ion and use the instrument's software to calculate the most probable elemental compositions that fit the measured accurate mass.

Data Presentation: Expected HRMS Data

Parameter	Expected Value
Molecular Formula	$C_9H_9NO_2$
Molecular Weight	163.17 g/mol [3]
Calculated Exact Mass ([M])	163.06333 Da
Ion Species	$[M+H]^+$
Calculated Exact Mass ($[M+H]^+$)	164.07061 Da

Trustworthiness: The experimental observation of a peak at m/z 164.07061 (within 5 ppm error) provides high confidence in the elemental formula $C_9H_9NO_2$, validating the foundational composition of the molecule.

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Part 2: Functional Group Identification via Infrared (IR) Spectroscopy

Expertise & Experience: With the molecular formula established, the next logical step is to identify the key functional groups. Fourier-Transform Infrared (FTIR) spectroscopy is a rapid and powerful tool for this purpose. It probes the vibrational frequencies of bonds within the molecule, providing a characteristic "fingerprint" of the functional groups present. For **7-amino-6-hydroxy-1-indanone**, we anticipate signals corresponding to the amine, hydroxyl, carbonyl, and aromatic moieties.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid, purified compound directly onto the ATR crystal.
- Background Scan: Perform a background scan of the empty ATR crystal to subtract atmospheric (CO_2, H_2O) contributions.
- Sample Scan: Lower the ATR anvil to ensure good contact with the sample and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Collection: Collect data over the range of 4000-600 cm^{-1}.

Data Presentation: Predicted IR Absorption Bands

The predicted spectrum is a composite of characteristic absorptions for phenols, aromatic amines, and aromatic ketones.[4][5][6]

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Wavenumber (cm^{-1})	Functional Group	Vibration Type	Expected Appearance
3500 - 3200	O-H (Phenol) & N-H (Amine)	Stretching	Broad O-H, two sharper N-H peaks (symm. & asymm.)[4][6]
3100 - 3000	Aromatic C-H	Stretching	Medium to weak, sharp peaks[7]
2960 - 2850	Aliphatic C-H	Stretching	Medium to weak, sharp peaks
~1680	C=O (Ketone)	Stretching	Strong, sharp peak. Conjugated to the aromatic ring.
1650 - 1580	N-H (Amine)	Bending (Scissoring)	Medium intensity, can overlap with C=C[6]
1600 - 1450	Aromatic C=C	Ring Stretching	Multiple sharp peaks of varying intensity[8]
1335 - 1250	Aromatic C-N	Stretching	Strong intensity[6]
~1220	Phenolic C-O	Stretching	Strong intensity[5]
900 - 690	Aromatic C-H	Out-of-plane Bending	Strong peaks, pattern is diagnostic of substitution[9]

Trustworthiness: The simultaneous observation of bands for O-H, N-H, a conjugated C=O, and aromatic C=C provides a self-validating checklist confirming the presence of all proposed functional groups.

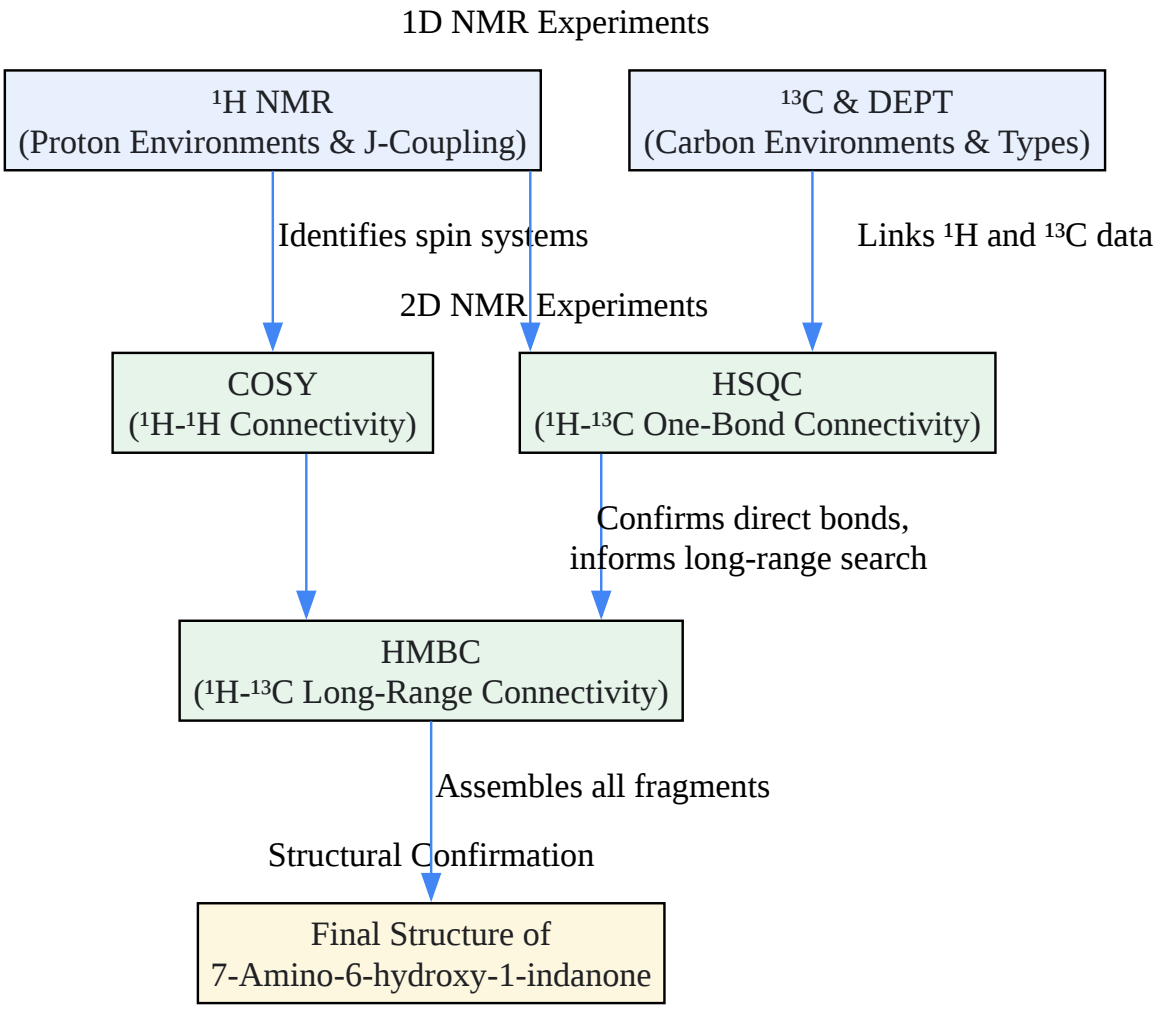
Part 3: The Definitive Framework - Multinuclear and Multidimensional NMR Spectroscopy

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Expertise & Experience: Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structural elucidation for organic molecules.[10][11] It provides atom-level information about the chemical environment, connectivity, and spatial relationships. A systematic combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) experiments is required to assemble the molecular puzzle of **7-amino-6-hydroxy-1-indanone**.

Visualization: The NMR Elucidation Workflow

The logical flow of NMR experiments is designed to build the structure piece by piece, from direct proton-proton and proton-carbon connections to long-range correlations that link all molecular fragments.



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Caption: A logical workflow for NMR-based structural elucidation.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6, which is ideal for exchanging and observing labile -OH and -NH_2 protons). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR: Acquire a standard proton spectrum.
- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum and a DEPT-135 spectrum (which phases CH/CH_3 groups positive and CH_2 groups negative, while quaternary carbons are absent).
- 2D NMR: Acquire standard gradient-selected COSY, HSQC, and HMBC experiments. The HMBC experiment should be optimized to detect correlations over a J-coupling range of 2-10 Hz.

Data Presentation and Interpretation: Predicted NMR Data

The predicted chemical shifts are based on data for 1-indanone and related derivatives, with adjustments for the strong electron-donating effects of the -OH and -NH_2 groups and the electron-withdrawing effect of the C=O group.[12][13][14][15]

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Position	Predicted ^{1}H Shift (ppm), Multiplicity, Int.	Predicted ^{13}C Shift (ppm)	DEPT-135	Key HMBC Correlations (from ^{1}H at this position)
1	-	~205.0	C	C2, C7a, C7
2	~2.65, t, 2H	~26.0	CH_2	C1, C3, C3a
3	~3.00, t, 2H	~36.0	CH_2	C2, C3a, C4, C7a
3a	-	~145.0	C	-
4	~6.70, d, 1H	~115.0	CH	C3, C5, C7a
5	~7.10, d, 1H	~125.0	CH	C4, C6, C7
6	-	~140.0	C	-
7	-	~135.0	C	-
7a	-	~155.0	C	-
6-OH	~9.00, s, 1H	-	-	C5, C6, C7
7-NH_2	~5.00, s, 2H	-	-	C6, C7, C7a

Note: Chemical shifts are highly dependent on solvent and concentration. These are estimates for DMSO-d_6.

Authoritative Grounding & Step-wise Elucidation:

- ^{1}H NMR Analysis: The spectrum is expected to show two triplets in the aliphatic region (~2.5-3.0 ppm), corresponding to the two adjacent CH_2 groups of the five-membered ring.[12] In the aromatic region, two doublets are predicted (~6.5-7.5 ppm) due to the ortho-coupling of the two remaining aromatic protons.[7][16] The broad singlets for the phenolic -OH and amine -NH_2 protons will be present, and their identity can be confirmed by adding a drop of D_2O, which causes them to disappear due to proton exchange.

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- ^{13}C & DEPT Analysis: The ^{13}C spectrum should reveal 9 distinct carbon signals. The DEPT-135 experiment is crucial for validating the assignments: it will show two negative peaks (C2 and C3), two positive peaks (C4 and C5), and five absent signals for the quaternary carbons (C1, C3a, C6, C7, C7a). The downfield signal at ~205 ppm is characteristic of a ketone carbonyl carbon.[14]

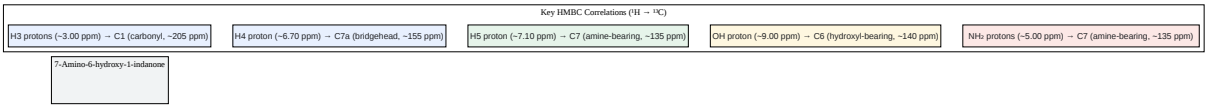
- COSY Analysis: This experiment provides direct confirmation of the proton connectivity.[17] A clear cross-peak between the two aliphatic triplets (~2.65 and ~3.00 ppm) will establish the -CH_2-CH_2- fragment. A cross-peak between the two aromatic doublets (~6.70 and ~7.10 ppm) will confirm their ortho relationship.

- HSQC Analysis: This spectrum correlates each proton signal with its directly attached carbon.[18] It will show four key cross-peaks, definitively linking the ^{1}H and ^{13}C assignments for C2, C3, C4, and C5 as listed in the table.

- HMBC Analysis: Assembling the Final Structure: The Heteronuclear Multiple Bond Correlation (HMBC) experiment provides the critical long-range (2- and 3-bond) correlations that piece the entire structure together.[19][20] It is the ultimate self-validating system for confirming the substitution pattern.

Visualization: Key HMBC Correlations

This diagram illustrates the most crucial HMBC correlations that unambiguously confirm the connectivity of the functional groups and ring systems.



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Caption: Key 2- and 3-bond HMBC correlations confirming the structure.

- H3 → C1: The correlation from the aliphatic protons at C3 to the carbonyl carbon C1 confirms the five-membered ring structure.
- H4 → C7a: The correlation from the aromatic proton H4 to the bridgehead carbon C7a locks the five-membered ring to the six-membered ring.
- H5 → C7: This correlation from proton H5 across the ring to the carbon bearing the amino group (C7) is crucial for placing the substituents relative to the unsubstituted part of the aromatic ring.
- OH → C6 & NH_2 → C7: Correlations from the labile protons of the hydroxyl and amino groups to their respective carbons (and adjacent carbons) provide the final, definitive placement of these key functional groups.

Conclusion

The structural elucidation of **7-amino-6-hydroxy-1-indanone** is achieved through a logical, multi-step analytical process. Each technique provides a layer of evidence that is validated and expanded upon by the next. High-resolution mass spectrometry confirms the elemental formula. Infrared spectroscopy identifies the required functional groups. Finally, a comprehensive suite of 1D and 2D NMR experiments, culminating in the analysis of key HMBC correlations, provides an unambiguous and definitive confirmation of the complete molecular architecture. This systematic approach ensures the highest level of scientific integrity and trustworthiness in the final structural assignment.

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